

Application Notes and Protocols for Single-Cell Analysis of Src Protein Expression

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ssc protein*
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Introduction

The analysis of protein expression at the single-cell level is critical for understanding cellular heterogeneity, dissecting complex biological processes, and identifying potential therapeutic targets. Traditional methods that measure average protein expression from bulk cell populations can mask significant variations between individual cells. This document provides detailed application notes and protocols for several powerful techniques to analyze the expression of the non-receptor tyrosine kinase, Src, at the single-cell level. Src is a key signaling protein involved in regulating cell proliferation, differentiation, survival, and migration, and its dysregulation is implicated in various cancers. Understanding its expression and activity in individual cells is therefore of paramount importance in both basic research and drug development.^{[1][2]}

Featured Single-Cell Protein Analysis Techniques

This guide covers the principles, protocols, and comparative data for the following techniques:

- Single-Cell Western Blotting (scWestern)
- Mass Cytometry (CyTOF)
- Flow Cytometry
- Proximity Ligation Assay (PLA)
- Single-Cell Mass Spectrometry

Single-Cell Western Blotting (scWestern)

Single-cell Western blotting is a technique that miniaturizes the conventional Western blot to analyze protein expression in thousands of individual cells.^{[3][4]} This method allows for the quantification of protein size and abundance, providing high specificity, particularly for isoforms or when antibody selectivity is a concern.^{[3][4]}

Experimental Workflow

The scWestern workflow involves isolating single cells in microwells on a polyacrylamide gel, lysing the cells, and then electrophoretically separating the proteins from each cell lysate.^{[3][5]} The separated proteins are then immobilized in the gel and probed with specific antibodies for detection.^{[3][5]}



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Single-Cell Western Blotting Workflow

Detailed Protocol for Src Protein Analysis

Materials:

- Microdevice with an array of microwells in a photoactive polyacrylamide gel[3]
- Cell suspension of interest
- Lysis buffer (e.g., RIPA buffer)[5]
- Electrophoresis buffer
- Primary antibody: Rabbit anti-Src
- Secondary antibody: Fluorescently labeled anti-rabbit IgG
- Wash buffer (e.g., TBST)
- UV light source
- Fluorescence microscope or scanner

Procedure:

- Cell Seeding: Load the single-cell suspension onto the microdevice and allow cells to settle into the microwells by gravity.[3]
- Cell Lysis: Introduce the lysis buffer to lyse the cells within the microwells.[3]
- Electrophoresis: Apply an electric field to perform PAGE, separating the proteins from each single-cell lysate based on their molecular weight.[3]
- Protein Immobilization: Expose the gel to UV light to covalently link the separated proteins to the gel matrix.[3]
- Immunoprobing:
 - Wash the gel with wash buffer.
 - Incubate with the primary anti-Src antibody.
 - Wash to remove unbound primary antibody.

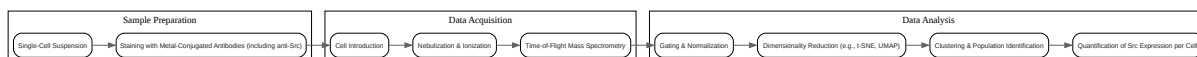
- Incubate with the fluorescently labeled secondary antibody.[6]
- Wash to remove unbound secondary antibody.
- Imaging: Acquire fluorescence images of the gel using a microscope or scanner.
- Data Analysis: Quantify the fluorescence intensity of the bands corresponding to Src in each lane (originating from a single cell) to determine the protein expression level.[6]

Mass Cytometry (CyTOF)

Mass cytometry, or CyTOF, is a powerful technology that combines flow cytometry with mass spectrometry to enable high-dimensional single-cell analysis.[7] Instead of fluorophores, antibodies are labeled with heavy metal isotopes, which are detected by a time-of-flight mass spectrometer.[8] This approach eliminates the issue of spectral overlap, allowing for the simultaneous measurement of over 50 parameters per cell.[9][10]

Experimental Workflow

The CyTOF workflow begins with staining a single-cell suspension with a panel of metal-conjugated antibodies. The cells are then introduced into the mass cytometer, where they are nebulized, ionized, and the metal ions are analyzed by the mass spectrometer.



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Mass Cytometry (CyTOF) Workflow

Detailed Protocol for Src Protein Analysis

Materials:

- Single-cell suspension

- Metal-conjugated antibody panel, including an antibody against Src
- Staining buffer (e.g., PBS with 0.5% BSA)
- Fixation and permeabilization buffers (if staining for intracellular Src)
- Intercalator solution (for DNA staining and cell identification)
- CyTOF instrument

Procedure:

- Antibody Staining:
 - Resuspend cells in staining buffer.
 - Add the cocktail of metal-conjugated antibodies, including the anti-Src antibody.
 - Incubate as recommended by the antibody manufacturer.
 - Wash the cells to remove unbound antibodies.
- Fixation and Permeabilization (for intracellular Src):
 - Fix the cells using a suitable fixation buffer.
 - Permeabilize the cell membranes with a permeabilization buffer.
 - Proceed with intracellular antibody staining.
- Intercalation: Incubate cells with an intercalator solution for DNA staining. This allows for the identification of single cells and removal of debris and doublets.[\[11\]](#)
- Data Acquisition:
 - Resuspend the cells in a suitable buffer for acquisition.
 - Run the samples on the CyTOF instrument.

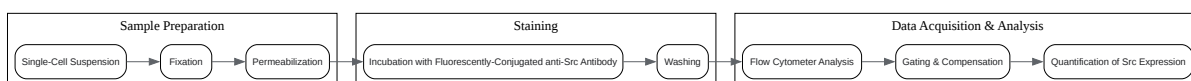
- Data Analysis:
 - Normalize the data using bead standards.
 - Gate on single, live cells.
 - Use dimensionality reduction and clustering algorithms to identify cell populations.
 - Quantify the signal intensity for the Src-conjugated metal isotope in each cell to determine its expression level.

Flow Cytometry

Flow cytometry is a widely used technique for analyzing the physical and chemical characteristics of single cells in a fluid stream. For protein expression analysis, cells are stained with fluorescently-conjugated antibodies. As cells pass through a laser beam, the fluorescent molecules are excited and emit light at different wavelengths, which is detected and quantified.

Experimental Workflow

The workflow for intracellular flow cytometry involves fixing and permeabilizing the cells to allow antibodies to access intracellular targets like Src.



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Intracellular Flow Cytometry Workflow

Detailed Protocol for Intracellular Src Staining

Materials:

- Single-cell suspension (up to 1×10^6 cells per sample)[[12](#)]

- Flow Cytometry Fixation Buffer (e.g., containing 1-4% paraformaldehyde)[[12](#)]
- Flow Cytometry Permeabilization/Wash Buffer (e.g., containing saponin or Triton X-100)[[12](#)]
- Fluorescently-conjugated primary antibody: anti-Src
- Isotype control antibody
- FACS tubes

Procedure:

- Cell Preparation: Harvest and wash cells twice with PBS.[[12](#)]
- Fixation:
 - Resuspend the cell pellet in cold Flow Cytometry Fixation Buffer.
 - Incubate for 10 minutes at room temperature.[[12](#)]
- Permeabilization:
 - Centrifuge the fixed cells and decant the fixation buffer.
 - Resuspend the cells in Permeabilization/Wash Buffer.
- Antibody Staining:
 - Add the fluorescently-conjugated anti-Src antibody to the permeabilized cells.
 - Incubate for 30 minutes at room temperature in the dark.[[12](#)]
- Washing: Wash the cells twice with Permeabilization/Wash Buffer.[[12](#)]
- Data Acquisition: Resuspend the cells in PBS and analyze on a flow cytometer.
- Data Analysis:
 - Gate on the cell population of interest based on forward and side scatter.

- Use the isotype control to set the gate for positive staining.
- Quantify the mean fluorescence intensity (MFI) of the Src-positive population.

Proximity Ligation Assay (PLA)

The in situ Proximity Ligation Assay (PLA) is a highly specific and sensitive technique for detecting proteins and their interactions within single cells.[13][14] It utilizes pairs of antibodies, each linked to a short DNA oligonucleotide. When these "PLA probes" bind to their targets in close proximity (less than 40 nm), the oligonucleotides can be ligated to form a circular DNA template.[13][14][15] This template is then amplified via rolling circle amplification, and the resulting product is detected with fluorescently labeled probes, appearing as a distinct fluorescent spot.[13]

Experimental Workflow

The PLA workflow involves fixing and permeabilizing cells, followed by incubation with primary antibodies and then PLA probes. Ligation and amplification steps are then performed, followed by fluorescence microscopy.



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Proximity Ligation Assay (PLA) Workflow

Detailed Protocol for Src Protein Detection

Materials:

- Cells cultured on coverslips
- Fixation solution (e.g., 4% paraformaldehyde)

- Permeabilization buffer (e.g., PBS with 0.1% Triton X-100)
- Primary antibody: Rabbit anti-Src
- PLA probes (anti-rabbit PLUS and MINUS)
- Ligation solution
- Amplification solution
- Detection reagents (fluorescently labeled oligonucleotides)
- Mounting medium with DAPI
- Fluorescence microscope

Procedure:

- Cell Culture and Preparation:
 - Culture cells on coverslips to the desired confluency.
 - Fix the cells with fixation solution.
 - Permeabilize the cells with permeabilization buffer.
- Antibody Incubation:
 - Block non-specific antibody binding.
 - Incubate with the primary anti-Src antibody.
 - Wash with a suitable buffer.
- PLA Probe Incubation: Incubate with the PLA probes (e.g., anti-rabbit PLUS and anti-rabbit MINUS if using two primary antibodies from the same species for dimerization, or a single probe for monomer detection).

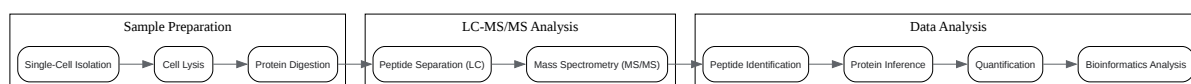
- Ligation: Add the ligation solution containing the ligase to join the oligonucleotide arms of the PLA probes that are in close proximity.
- Amplification: Add the amplification solution containing a polymerase to perform rolling circle amplification of the circular DNA template.
- Detection: Add the detection solution containing fluorescently labeled oligonucleotides that will hybridize to the amplified DNA product.
- Imaging and Analysis:
 - Mount the coverslips with mounting medium containing DAPI.
 - Image the cells using a fluorescence microscope.
 - Quantify the number of fluorescent spots per cell to determine the level of Src protein.

Single-Cell Mass Spectrometry

Single-cell mass spectrometry (MS) is an emerging and powerful technique for the unbiased and comprehensive analysis of the proteome of individual cells.^{[16][17]} This approach allows for the identification and quantification of thousands of proteins within a single cell, providing a deep understanding of cellular heterogeneity.^[16]

Experimental Workflow

A typical bottom-up single-cell MS workflow involves isolating single cells, lysing them, digesting the proteins into peptides, separating the peptides by liquid chromatography (LC), and analyzing them by tandem mass spectrometry (MS/MS).^[17]



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Single-Cell Mass Spectrometry Workflow

Detailed Protocol for Global Proteome Analysis (including Src)

Materials:

- Single-cell isolation system (e.g., cellenONE)
- Lysis and digestion buffers
- Trypsin or other protease
- Nano-liquid chromatography system
- High-resolution mass spectrometer (e.g., Orbitrap)
- Data analysis software

Procedure:

- Single-Cell Isolation: Isolate single cells into individual wells or vials.
- Lysis and Digestion:
 - Lyse the single cells to release the proteins.
 - Digest the proteins into peptides using a protease like trypsin.[\[17\]](#)
- LC-MS/MS Analysis:
 - Inject the peptide sample into the nano-LC system for separation.
 - The eluting peptides are ionized and analyzed by the mass spectrometer. The instrument acquires MS1 spectra for precursor ions and MS2 spectra for fragmented product ions.[\[17\]](#)
- Data Analysis:

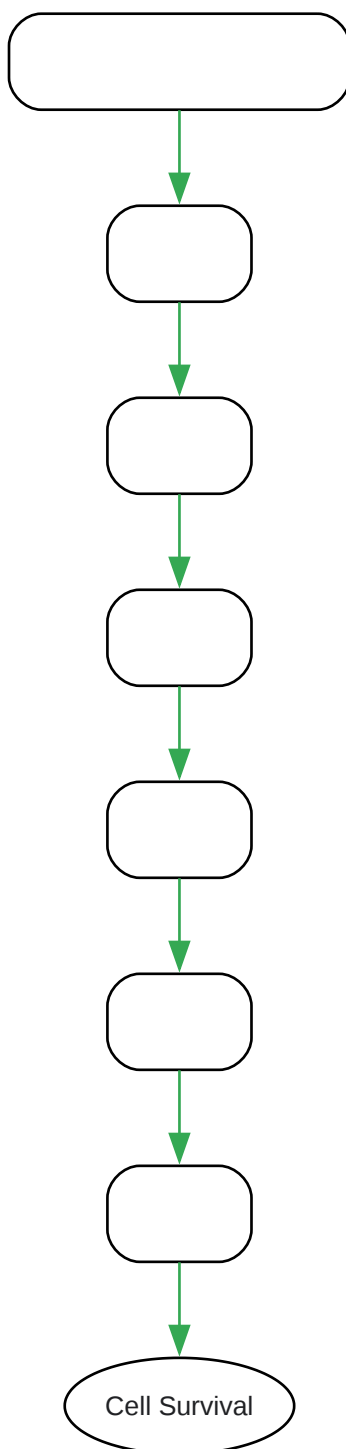
- Use specialized software to search the MS/MS spectra against a protein database to identify the peptides.
- Infer the presence of proteins based on the identified peptides.
- Quantify the abundance of each protein, including Src, based on the signal intensity of its corresponding peptides.[\[18\]](#)[\[19\]](#)

Quantitative Data Summary

Technique	Throughput	Multiplexing Capacity	Specificity	Quantitative Readout
scWestern Blot	~2,000 cells/slide [20]	10+ proteins (with stripping/reprobing) [3] [4]	High (size & antibody)	Fluorescence Intensity
Mass Cytometry (CyTOF)	High (thousands of cells/min)	>50 parameters [8] [9]	High (antibody)	Ion Counts
Flow Cytometry	Very High (tens of thousands of cells/sec)	~20-30 parameters (spectral overlap)	Moderate-High (antibody)	Fluorescence Intensity
Proximity Ligation Assay	Low-Moderate (imaging-based)	Limited by primary antibody species	Very High (proximity-dependent)	Number of Spots/Cell
Single-Cell MS	Low-Moderate	Thousands of proteins	Very High (mass-to-charge ratio)	Spectral Counts / Intensity

Src Signaling Pathway

Src plays a crucial role in various signaling pathways that regulate cell growth, survival, and migration. Understanding these pathways is essential for interpreting single-cell data on Src expression. For example, Src can activate the PI3K/Akt pathway, which promotes cell survival. [\[1\]](#)



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Simplified Src Signaling Pathway to Cell Survival

Conclusion

The choice of technique for analyzing single-cell Src protein expression depends on the specific research question. For high-throughput screening of a large number of cells with a defined set of markers, flow cytometry or mass cytometry are ideal. For highly specific detection and quantification, especially when protein isoforms are of interest, single-cell Western blotting is a powerful tool. The proximity ligation assay offers exceptional specificity for detecting Src in its native cellular context, including its interactions with other proteins. Finally, for an unbiased, deep proteomic view of individual cells, single-cell mass spectrometry is the most comprehensive approach. By leveraging these advanced techniques, researchers can gain unprecedented insights into the role of Src in cellular heterogeneity and disease.

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References

- [1. Role of Src Signal Transduction Pathways in Scatter Factor-mediated Cellular Protection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. The crucial role of protein phosphorylation in cell signaling and its use as targeted therapy \(Review\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Single cell-resolution western blotting - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Single cell-resolution western blotting | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [5. Single-cell western blotting - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. biocompare.com \[biocompare.com\]](#)
- [9. Frontiers | A novel mass cytometry protocol optimized for immunophenotyping of low-frequency antigen-specific T cells \[frontiersin.org\]](#)
- [10. standardbio.com \[standardbio.com\]](#)
- [11. scispace.com \[scispace.com\]](#)

- 12. (IC) Intracellular Staining Flow Cytometry Protocol Using Detergents: R&D Systems [rndsystems.com]
- 13. Proximity ligation assay - Wikipedia [en.wikipedia.org]
- 14. Proximity ligation assay to study protein–protein interactions of proteins on two different cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Proximity Ligation Assay for Detecting Protein-Protein Interactions and Protein Modifications in Cells and Tissues In Situ - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Single-Cell Proteomics | Thermo Fisher Scientific - UK [thermofisher.com]
- 17. academic.oup.com [academic.oup.com]
- 18. Standardized Workflow for Mass-Spectrometry-Based Single-Cell Proteomics Data Processing and Analysis Using the scp Package - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. [2310.13598] Standardised workflow for mass spectrometry-based single-cell proteomics data processing and analysis using the scp package [arxiv.org]
- 20. rsc.org [rsc.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Single-Cell Analysis of Src Protein Expression]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1180198/docs#application-notes-and-protocols-for-single-cell-analysis-of-src-protein-expression>]

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